

2,6-Naphthalenedithiol: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 2,6-Naphthalenedithiol

CAS No.: 96892-95-4

Cat. No.: B1317318

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

2,6-Naphthalenedithiol is a bifunctional aromatic dithiol distinguished by its rigid naphthalene core and two reactive thiol groups. These structural features make it an invaluable building block in materials science and nanotechnology. This guide provides a detailed overview of its fundamental properties, synthesis, and key applications, with a particular focus on its role in forming self-assembled monolayers (SAMs) for molecular electronics and advanced sensor platforms. Detailed experimental protocols, characterization techniques, and safety considerations are presented to equip researchers with the practical knowledge required for its effective application.

Introduction

In the landscape of molecular engineering and materials science, the selection of appropriate building blocks is paramount for the development of functional materials with tailored properties. **2,6-Naphthalenedithiol** (2,6-NDT) has emerged as a molecule of significant

interest due to its unique combination of a planar, aromatic naphthalene backbone and the versatile reactivity of its two thiol (-SH) moieties.

The rigid naphthalene core provides a well-defined length and conformational stability, while the thiol groups at the 2 and 6 positions serve as robust anchors to metal surfaces, particularly gold. This makes 2,6-NDT an exceptional candidate for creating highly ordered, two-dimensional structures known as self-assembled monolayers (SAMs). These SAMs are foundational to advancements in molecular-scale electronics, surface functionalization, and the development of novel sensing platforms. Its structure is ideal for forming molecular bridges between electrodes, a critical application in the study of charge transport at the nanoscale.

This guide serves as a senior-level resource, consolidating the essential physicochemical data, synthesis methodologies, and application protocols for **2,6-Naphthalenedithiol**, thereby enabling its strategic use in cutting-edge research and development.

Physicochemical Properties

A thorough understanding of the fundamental properties of **2,6-Naphthalenedithiol** is critical for its successful application. The molecular weight, derived from its chemical formula, is a cornerstone of all quantitative experimental work.

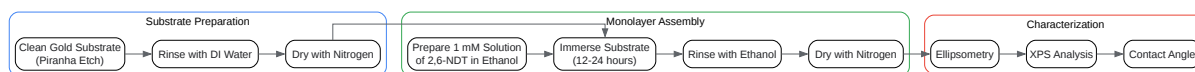
The key properties are summarized in the table below:

Property	Value	Source
Molecular Weight	192.30 g/mol	[1]
Chemical Formula	C ₁₀ H ₈ S ₂	[1]
CAS Number	96892-95-4	[1] [2] [3]
Appearance	White to off-white solid/powder	N/A
Purity	≥98% (Commercially available)	[1]

The presence of two thiol groups (donors) and the aromatic system (acceptor) defines its chemical reactivity and potential for intermolecular interactions.[\[1\]](#)

Molecular Structure

The structure of **2,6-Naphthalenedithiol** is fundamental to its function as a molecular linker. The linear arrangement of the thiol groups across the rigid naphthalene core allows it to form well-defined, upright molecular assemblies on surfaces.



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